

In-Depth Technical Guide on the Physicochemical Properties of Heneicosanol Isomers

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Compound of Interest

Compound Name: *10-Heneicosanol*

Cat. No.: *B15601230*

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For the Attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the available melting and boiling point data for isomers of heneicosanol, a 21-carbon long-chain fatty alcohol. Due to a lack of specific experimental data for **10-Heneicosanol** in the public domain, this document focuses on the reported values for closely related isomers, primarily 1-Heneicosanol and 11-Heneicosanol. The methodologies for determining these key physical properties are also detailed to provide a comprehensive resource for laboratory professionals.

Physicochemical Data of Heneicosanol Isomers

Long-chain fatty alcohols, such as heneicosanol, are characterized as waxy white solids at room temperature. Their physical properties, including melting and boiling points, are influenced by the position of the hydroxyl group along the carbon chain. The following table summarizes the available data for heneicosanol isomers.

Compound	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Boiling Point (°C)
1-Heneicosanol	15594-90-8	C ₂₁ H ₄₄ O	312.58	68-71[1][2][3] [1]	366 (estimated, at 760 mmHg)
11-Heneicosanol	3381-26-8	C ₂₁ H ₄₄ O	312.57	71-72[4]	370.3 (predicted)[4]
Heneicosanol (isomer unspecified)	51227-32-8	C ₂₁ H ₄₄ O	312.58	Not specified	366.09 (estimated, at 760 mmHg) [5]

Note: Extensive searches for the melting and boiling points of **10-Heneicosanol** did not yield specific experimental data. The values presented for other isomers can be used as an estimation, with the understanding that the position of the hydroxyl group can influence these properties.

Experimental Protocols for Determination of Melting and Boiling Points

The accurate determination of melting and boiling points is crucial for the characterization and purity assessment of chemical compounds. The following are detailed methodologies for these measurements as applicable to long-chain alcohols.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions to a liquid state. For a pure crystalline compound, this occurs over a narrow temperature range.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)

- Capillary tubes (sealed at one end)
- Thermometer
- Sample of the fatty alcohol

Procedure:

- A small amount of the dry, powdered fatty alcohol is packed into the sealed end of a capillary tube to a height of 1-2 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a steady and slow rate, typically 1-2°C per minute, as the temperature approaches the expected melting point.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the last solid crystal melts is recorded as the end of the melting range.^{[6][7]}

A sharp melting range of 0.5-1°C is indicative of a pure compound.^[7]

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

Apparatus:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., oil bath)

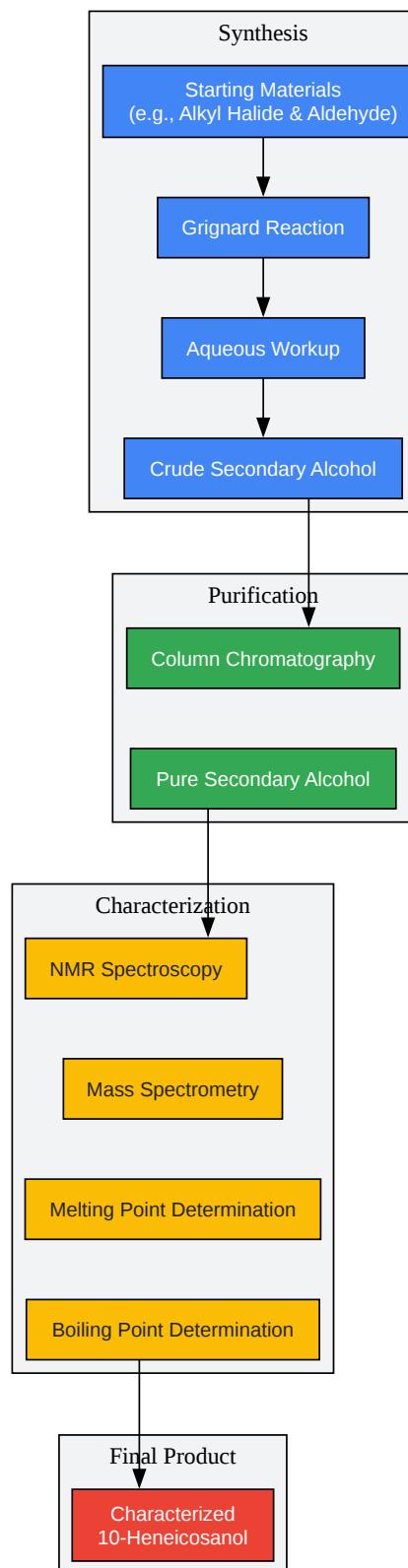
- Sample of the fatty alcohol

Procedure:

- Approximately 0.5 mL of the molten fatty alcohol is placed in a small test tube.
- A capillary tube, sealed at the bottom, is inverted and placed into the test tube containing the sample.
- The test tube is attached to a thermometer and immersed in a heating bath.
- The bath is heated gradually until a rapid and continuous stream of bubbles emerges from the open end of the inverted capillary tube.
- Heating is then discontinued, and the bath is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[\[8\]](#)[\[9\]](#)

Synthesis and Characterization Workflow

The synthesis of a specific secondary alcohol like **10-Heneicosanol** typically involves a multi-step process. The following diagram illustrates a generalized workflow for the synthesis and characterization of a secondary fatty alcohol.

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Caption: Generalized workflow for the synthesis and characterization of a secondary fatty alcohol.

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